

Melting Point & Characterization Guide: 3-(Chloromethyl)-4-nitro-1H-pyrazole

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Compound of Interest

Compound Name: 3-(chloromethyl)-4-nitro-1H-pyrazole

Cat. No.: B13597566

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Executive Summary: The "Missing" Data Point

Unlike stable, commercially abundant reagents, **3-(chloromethyl)-4-nitro-1H-pyrazole** is frequently generated in situ or isolated as a transient intermediate due to the high reactivity of the chloromethyl group alpha to a nitro-aromatic system. Consequently, a standardized, publicly indexed melting point (MP) is rarely reported in open literature.

Operational Directive: Researchers should not rely on a single literature MP value for this compound. Instead, quality control must be established by benchmarking against the stable precursors and monitoring the transformation efficiency.

Key Characterization Benchmarks

Compound Stage	Chemical Identity	Physical State	Melting Point (Benchmark)
Starting Material	3-Methyl-4-nitro-1H-pyrazole	Crystalline Solid	131 – 134 °C [1][2]
Intermediate	(4-Nitro-1H-pyrazol-3-yl)methanol	Solid	>130 °C (Typical for nitro-pyrazole alcohols)
Target Product	3-(Chloromethyl)-4-nitro-1H-pyrazole	Solid/Oil (Purity dependent)	Variable/Reactive (Validate via NMR/MS)

Comparative Analysis: Precursor vs. Product

To validate the synthesis of the target chloromethyl derivative, one must confirm the complete consumption of the stable precursors.

A. Starting Material: 3-Methyl-4-nitro-1H-pyrazole[1][2]

- CAS: 5334-39-4[1]
- Melting Point: 131–134 °C[1]
- Appearance: Light yellow to off-white powder.
- Solubility: Slightly soluble in water; soluble in DMSO, Methanol.
- Significance: This is the stable anchor for the synthesis. If your starting material melts outside the 131–134 °C range, do not proceed to chlorination.

B. Intermediate: (4-Nitro-1H-pyrazol-3-yl)methanol[3]

- Characterization: The oxidation of the methyl group to the alcohol results in a polar intermediate.
- Spectroscopic Shift:

- ¹H NMR: Disappearance of the methyl singlet (~2.5 ppm) and appearance of the methylene doublet (~4.6 ppm) and hydroxyl triplet (if DMSO-d₆ is used).
- IR: Appearance of a broad O-H stretch (~3200–3400 cm⁻¹).

C. Target: 3-(Chloromethyl)-4-nitro-1H-pyrazole

- Reactivity Warning: The chloromethyl group is a potent electrophile (alkylating agent). It is prone to hydrolysis back to the alcohol if exposed to moisture.
- Validation:
 - MP: Often lower than the alcohol precursor due to loss of hydrogen bonding.
 - Mass Spec: Distinct isotopic pattern for Chlorine (3:1 ratio of M and M+2 peaks).
 - TLC: Significant R_f shift (less polar) compared to the alcohol precursor.

Experimental Synthesis & Validation Workflow

The synthesis typically proceeds via the chlorination of the hydroxymethyl precursor using thionyl chloride (SOCl₂).

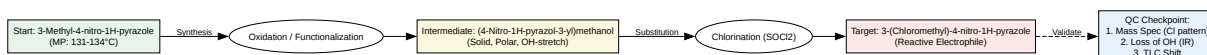
Protocol: Chlorination of (4-Nitro-1H-pyrazol-3-yl)methanol

Safety Note: Thionyl chloride releases SO₂ and HCl gases. Perform in a fume hood.

- Dissolution: Dissolve (4-nitro-1H-pyrazol-3-yl)methanol (1.0 eq) in anhydrous dichloromethane (DCM) or chloroform.
- Activation: Cool to 0 °C. Add Thionyl Chloride (1.2 – 1.5 eq) dropwise.
- Reaction: Allow to warm to room temperature (RT) and reflux if necessary (1–3 hours). Monitor by TLC for disappearance of the polar alcohol spot.
- Workup: Evaporate solvent and excess SOCl₂ under reduced pressure.

- Note: The product may be isolated as the hydrochloride salt if the pyrazole nitrogen is protonated.
- Purification: Recrystallization from non-polar solvents (e.g., Hexane/Ethyl Acetate) if solid; otherwise, use immediately for the next step (e.g., alkylation).

Visualization: Synthesis & QC Pathway



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Caption: Logical workflow for synthesizing and validating the target from its stable methyl precursor.

Troubleshooting & Purity Assessment

Observation	Diagnosis	Corrective Action
Melting Point Depression	Presence of unreacted alcohol or solvent impurities.	Dry sample thoroughly under high vacuum. Check NMR for solvent peaks.
Broad MP Range (>5°C)	Mixed phase (Product + Hydrochloride salt).	Neutralize with weak base (NaHCO ₃) if free base is required, or recrystallize salt.
Reversion to Polar Spot (TLC)	Hydrolysis of -CH ₂ Cl back to -CH ₂ OH.	Store under inert atmosphere (Argon/N ₂) in a desiccator. Avoid moisture. ^[2]

References

- Thermo Scientific Chemicals. (n.d.).^[1] 3-Methyl-4-nitro-1H-pyrazole, 97%. Fisher Scientific. Retrieved from [\[Link\]](#)

- PubChem. (2025).[3] 5-methyl-4-nitro-1H-pyrazole (Compound).[4][1][5] National Library of Medicine. Retrieved from [\[Link\]](#)
- Beilstein Journals. (2016). Chemistry of polyhalogenated nitrobutadienes, 15: Synthesis of novel 4-nitro-3-amino-1H-pyrazole-5. Retrieved from [\[Link\]](#)

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Sources

- 1. 3-Methyl-4-nitro-1H-pyrazole, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [\[fishersci.ca\]](https://fishersci.ca)
- 2. fishersci.com [\[fishersci.com\]](https://fishersci.com)
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